

Atmospheric Formation of 2-Hydroxypentanal: A Review of Current Knowledge

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Compound of Interest

Compound Name: 2-Hydroxypentanal

Cat. No.: B15218254

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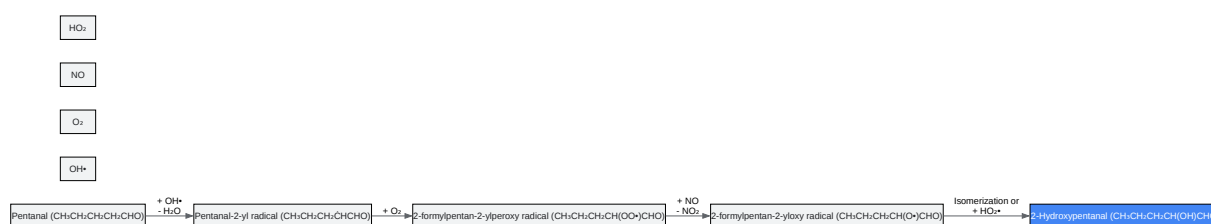
Despite its potential significance in atmospheric chemistry, detailed information regarding the formation of **2-hydroxypentanal** from the gas-phase reaction of pentanal with hydroxyl (OH) radicals remains elusive in currently available scientific literature. While the atmospheric oxidation of pentanal is recognized as a contributor to the formation of secondary organic aerosols (SOAs) and other oxygenated volatile organic compounds (OVOCs), specific quantitative data, detailed experimental protocols, and confirmed reaction pathways leading to **2-hydroxypentanal** are not well-documented.

Pentanal, a five-carbon aldehyde, is emitted into the atmosphere from both biogenic and anthropogenic sources. Its atmospheric degradation is primarily initiated by photolysis and reaction with OH radicals. The reaction with OH radicals is expected to proceed via hydrogen abstraction from different carbon atoms or the aldehydic group, leading to the formation of various alkyl and acyl radicals. Subsequent reactions of these radicals with molecular oxygen (O₂) and nitric oxides (NO_x) would then lead to a complex mixture of secondary products.

The formation of **2-hydroxypentanal** would likely involve the abstraction of a hydrogen atom from the second carbon atom (C2) of the pentanal molecule by an OH radical. This would form a C5 alkyl radical, which would then react with O₂ to form a peroxy radical. Subsequent reactions of this peroxy radical could potentially lead to the formation of **2-hydroxypentanal**. However, the branching ratios for hydrogen abstraction from different positions on the pentanal molecule are not well established, and the subsequent chemical pathways leading to specific hydroxycarbonyls like **2-hydroxypentanal** have not been explicitly detailed in the reviewed literature.

Postulated Formation Pathway of 2-Hydroxypentanal

A plausible, yet unconfirmed, reaction mechanism for the formation of **2-hydroxypentanal** from the OH-initiated oxidation of pentanal is presented below. It is important to note that this pathway is hypothetical and requires experimental and theoretical validation.



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Caption: Postulated reaction pathway for the formation of **2-hydroxypentanal**.

Challenges in Detection and Quantification

The identification and quantification of specific hydroxycarbonyls, such as **2-hydroxypentanal**, in complex atmospheric mixtures present significant analytical challenges. These compounds are often present at trace concentrations and can be difficult to separate from other isomeric and isobaric species. Advanced analytical techniques, such as gas chromatography-mass

spectrometry (GC-MS) with derivatization and chemical ionization mass spectrometry (CIMS), are required for their detection. The lack of commercially available authentic standards for **2-hydroxypentanal** further complicates accurate quantification.

Future Research Directions

To address the current knowledge gap, further research is needed to:

- Conduct detailed laboratory studies on the gas-phase oxidation of pentanal under controlled atmospheric conditions.
- Utilize advanced analytical techniques to identify and quantify the full suite of reaction products, including **2-hydroxypentanal**.
- Perform theoretical calculations to elucidate the detailed reaction mechanisms and branching ratios for the formation of various products.
- Investigate the subsequent atmospheric fate of **2-hydroxypentanal**, including its potential to contribute to SOA formation.

A comprehensive understanding of the formation and fate of **2-hydroxypentanal** and other hydroxycarbonyls is crucial for improving our understanding of atmospheric oxidation processes, the formation of secondary pollutants, and their ultimate impact on air quality and climate.

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